

safety data sheet for p,p'-DDE-13C12

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Compound of Interest

Compound Name: p,p'-DDE-13C12

Cat. No.: B13435374

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Technical Guide: p,p'-DDE-13C12

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety, handling, and biological relevance of p,p'-Dichlorodiphenyldichloroethylene-13C12 (p,p'-DDE-13C12). Given that isotopically labeled compounds are primarily used for analytical purposes and are expected to have the same toxicological and biological properties as their unlabeled counterparts, this guide leverages data from both p,p'-DDE-13C12 and p,p'-DDE.

Chemical and Physical Properties

p,p'-DDE-13C12 is a carbon-12 labeled form of p,p'-DDE, the most persistent and major metabolite of the insecticide Dichlorodiphenyltrichloroethane (DDT).[1][2] Due to its isotopic labeling, it serves as an invaluable internal standard for quantitative analysis in various experimental settings, including NMR, GC-MS, or LC-MS.[1]



Property	Value	Reference
CAS Number	201612-50-2	[3][4]
Unlabeled CAS Number	72-55-9	
Molecular Formula	13C12C2H8Cl4	_
Molecular Weight	329.94 g/mol	_
Appearance	White crystalline solid	_
Melting Point (unlabeled)	89°C	_
Boiling Point (unlabeled)	336°C	_
Water Solubility (unlabeled)	0.12 mg/L at 25°C	_
Log Kow (unlabeled)	6.51	_
Vapor Pressure (unlabeled)	6.0 x 10-6 torr at 25°C	_

Safety and Hazard Information

The safety information for **p,p'-DDE-13C12** is based on the data for the unlabeled p,p'-DDE, as the isotopic labeling does not alter its chemical reactivity or biological effects.

Hazard Statements:

- Toxic if swallowed.
- · Suspected of causing cancer.
- Causes damage to organs through prolonged or repeated exposure.
- Very toxic to aquatic life with long lasting effects.



Hazard Classification	GHS Pictogram
Acute Toxicity, Oral (Category 3)	jaj
Carcinogenicity (Category 2)	kesehatan
Specific Target Organ Toxicity, Repeated Exposure (Category 1)	kesehatan
Hazardous to the Aquatic Environment, Acute Hazard (Category 1)	lingkungan
Hazardous to the Aquatic Environment, Chronic Hazard (Category 1)	lingkungan

Precautionary Measures:

- Obtain special instructions before use.
- Do not handle until all safety precautions have been read and understood.
- Wear protective gloves, protective clothing, eye protection, and face protection.
- Do not eat, drink, or smoke when using this product.
- · Wash skin thoroughly after handling.
- Avoid release to the environment.

First Aid:

- If swallowed: Immediately call a poison center or doctor.
- If on skin: Take off immediately all contaminated clothing. Rinse skin with water/shower.
- If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- If inhaled: Remove person to fresh air and keep comfortable for breathing.



Handling and Storage

Proper handling and storage are crucial to ensure the stability of **p,p'-DDE-13C12** and the safety of laboratory personnel.

Condition	Recommendation	
Storage Temperature	Room temperature	
Storage Conditions	Store away from light and moisture in a tightly closed container.	
Handling	Use in a well-ventilated area or under a fume hood. Avoid breathing dust, fumes, gas, mist, vapors, or spray.	

Toxicological Information

p,p'-DDE is a well-documented endocrine disruptor. It acts as a potent antagonist of the androgen receptor, with a reported Ki of 3.5 μ M. This antiandrogenic activity is a key mechanism behind its adverse effects on the reproductive system.

Metric	Value	Species	Reference
Androgen Receptor Antagonist Ki	3.5 µM		
Androgen Receptor Antagonist IC50	5 μΜ		
Oral LD50 (DDT, for reference)	113 mg/kg	Rat	

Experimental Protocols In Vitro Androgen Receptor Antagonism Assay

This protocol outlines a general procedure to assess the androgen receptor antagonist activity of p,p'-DDE.



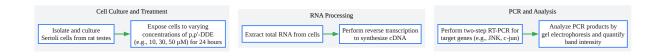


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Caption: Workflow for an in vitro androgen receptor antagonism assay.

Analysis of Gene Expression by RT-PCR

This protocol details the steps to measure changes in gene expression in response to p,p'-DDE exposure, as described in a study on rat Sertoli cells.



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Caption: Workflow for analyzing gene expression changes using RT-PCR.

Signaling Pathways

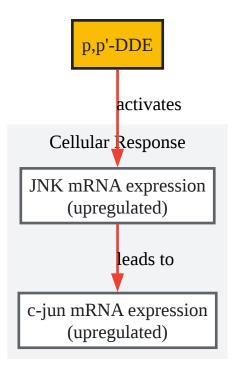
p,p'-DDE has been shown to impact several key signaling pathways, leading to a range of cellular responses including inflammation, altered metabolism, and cell proliferation.

JNK/MAPK Signaling Pathway Activation

Studies in rat Sertoli cells have demonstrated that p,p'-DDE can upregulate the expression of JNK and its downstream target c-jun, indicating an activation of the JNK/MAPK signaling



pathway. This pathway is involved in cellular responses to stress, apoptosis, and inflammation.



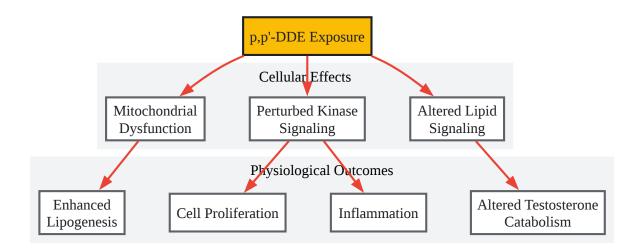
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Caption: Activation of the JNK/MAPK pathway by p,p'-DDE.

Perturbation of Hepatic Signaling

In mouse models, exposure to p,p'-DDE has been linked to significant changes in hepatic gene expression, affecting mitochondrial function and central signaling pathways. These perturbations can lead to enhanced lipogenesis, inflammation, and altered testosterone metabolism.





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Caption: p,p'-DDE-induced perturbations in hepatic signaling pathways.

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